

An In-depth Technical Guide to 1,3-Dipropylthiourea

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Compound of Interest

Compound Name: 1,3-Dipropylthiourea

Cat. No.: B145623

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3-dipropylthiourea**, focusing on its chemical identifiers, physicochemical properties, synthesis, and key applications with detailed experimental protocols. The information is curated for professionals in research and drug development.

Chemical Identifiers and Properties

1,3-Dipropylthiourea exists as two primary isomers: 1,3-di-n-propylthiourea and 1,3-diisopropylthiourea. The majority of commercially available and researched data pertains to the isopropyl isomer. This guide will focus on 1,3-diisopropylthiourea unless otherwise specified.

Compound Identifiers

A comprehensive list of identifiers for 1,3-diisopropylthiourea is provided in the table below, facilitating its unambiguous identification in databases and literature.

Identifier Type	Value
CAS Number	2986-17-6
Molecular Formula	C7H16N2S
Molecular Weight	160.28 g/mol
IUPAC Name	1,3-di(propan-2-yl)thiourea
Synonyms	Diisopropylthiourea, N,N'-Diisopropylthiourea, 1,3-Diisopropyl-2-thiourea, sym-Diisopropylthiourea
InChI	InChI=1S/C7H16N2S/c1-5(2)8-7(10)9-6(3)4/h5-6H,1-4H3,(H2,8,9,10)
InChIKey	KREOCUNMMFZOOS-UHFFFAOYSA-N
SMILES	<chem>CC(C)NC(=S)NC(C)C</chem>
EC Number	221-051-7
PubChem CID	2758386
MDL Number	MFCD00040485

Physicochemical Properties

The key physicochemical properties of 1,3-diisopropylthiourea are summarized in the following table.

Property	Value
Appearance	White to off-white crystalline powder
Melting Point	143-145 °C
pKa	13.93 ± 0.70 (Predicted)
Solubility	Sparingly soluble in chloroform, slightly soluble in methanol. Limited solubility in water.

Synthesis of 1,3-Diisopropylthiourea

A common and efficient method for the synthesis of 1,3-diisopropylthiourea involves the reaction of thiourea with diisopropylamine in the presence of a catalyst.

Experimental Protocol: PEG-400 Catalyzed Synthesis

This protocol describes a straightforward and relatively green synthesis method.^[1]

Materials:

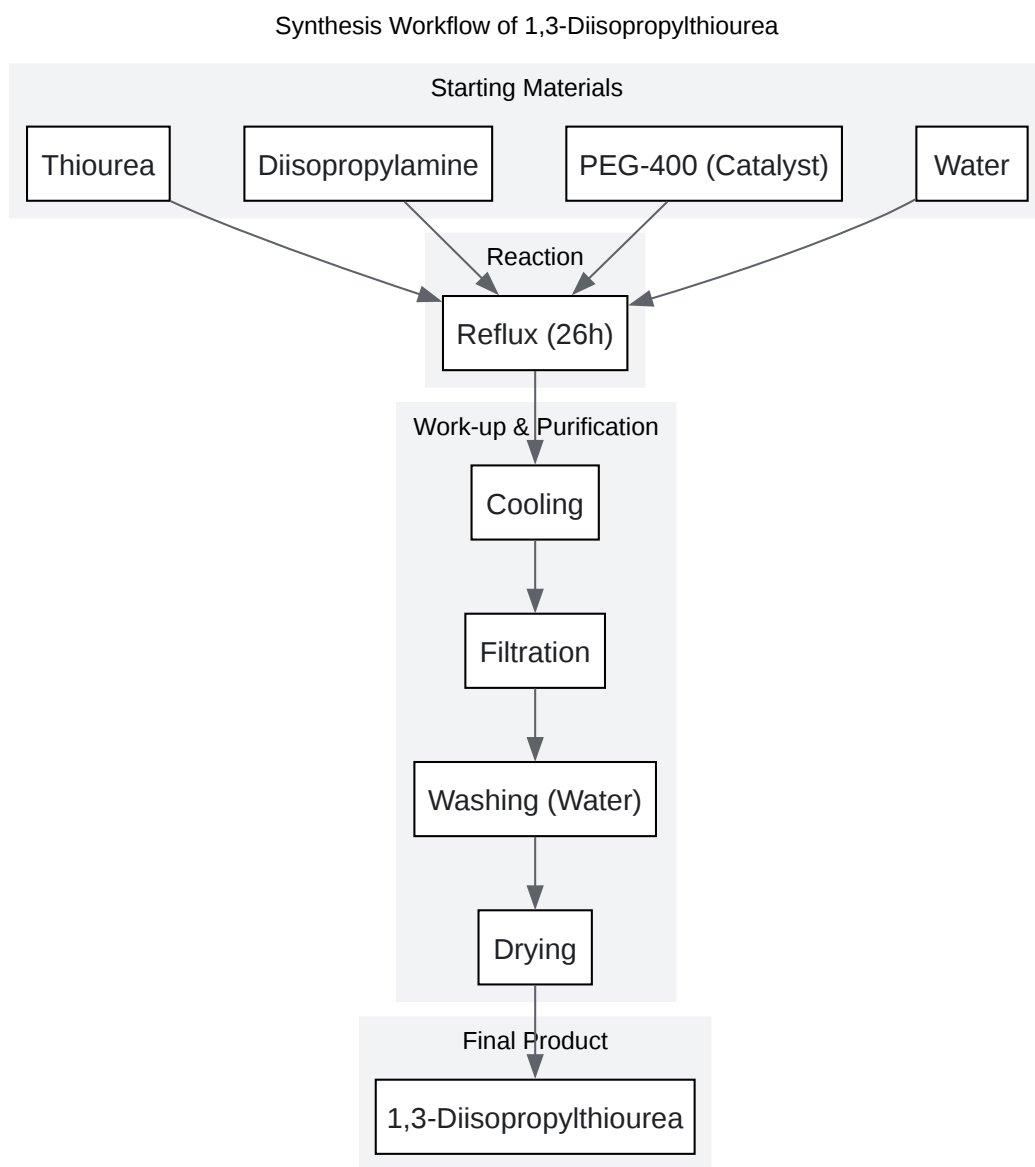
- Thiourea
- Diisopropylamine
- Polyethylene glycol 400 (PEG-400)
- Water
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Filtration apparatus

Procedure:

- In a round-bottom flask, combine 10 mmol of thiourea, 20 mmol of diisopropylamine, and 0.4 mmol of PEG-400 in 20 mL of water.^[1]
- Heat the mixture to reflux under normal atmospheric pressure and maintain for approximately 26 hours.^[1]
- After the reaction is complete, cool the mixture to room temperature to allow the product to precipitate.^[1]

- Collect the solid product by filtration. The filtrate, containing the solvent and catalyst, can be recovered and recycled.[\[1\]](#)
- Wash the collected solid with water to remove any remaining impurities.
- Dry the purified product to obtain N,N'-diisopropylthiourea.

Expected Yield: Approximately 78%, with a melting point of 142-145°C.[\[1\]](#)



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Caption: Synthesis workflow for 1,3-diisopropylthiourea.

Applications and Experimental Protocols

1,3-Diisopropylthiourea is a versatile compound with applications in various fields, including medicinal chemistry and agriculture.[2]

Enzyme Inhibition: Thyroid Peroxidase

Thiourea derivatives are known inhibitors of thyroid peroxidase (TPO), a key enzyme in thyroid hormone synthesis.[3]

This protocol is adapted from a standard procedure for assessing TPO inhibition.[4][5]

Materials:

- Rat thyroid microsomes (as a source of TPO)
- Amplex UltraRed (AUR) reagent
- Hydrogen peroxide (H_2O_2)
- Potassium phosphate buffer
- 1,3-Diisopropylthiourea (test compound)
- Propylthiouracil (PTU) or Methimazole (MMI) as positive controls
- 96-well microplates
- Plate reader with fluorescence detection (e.g., excitation/emission at 544/590 nm)

Procedure:

- Prepare a stock solution of 1,3-diisopropylthiourea in a suitable solvent (e.g., DMSO).
- In a 96-well plate, add the test compound at various concentrations. Include wells for a vehicle control (solvent only) and positive controls (PTU or MMI).
- Add rat thyroid microsomal protein to each well.

- Initiate the reaction by adding the AUR reagent and H₂O₂. A typical reaction mixture might contain 75 µL of 25 µM AUR, 10-15 µL of microsomal protein (12.5 µM), and 25 µL of 300 µM H₂O₂ in a final volume of 215 µL with 200 mM potassium phosphate buffer.[4]
- Incubate the plate at 37°C for 30 minutes in the plate reader.
- Measure the fluorescence at an excitation wavelength of 544 nm and an emission wavelength of 590 nm.
- Calculate the percent inhibition for each concentration of the test compound relative to the vehicle control.
- Determine the IC₅₀ value by plotting the percent inhibition against the logarithm of the test compound concentration.

Herbicidal Activity

Thiourea derivatives have been explored for their potential as herbicides.[2] The mode of action often involves the inhibition of key enzymes in plant metabolic pathways.

This generalized protocol can be adapted to test the pre-emergence herbicidal activity of 1,3-diisopropylthiourea.

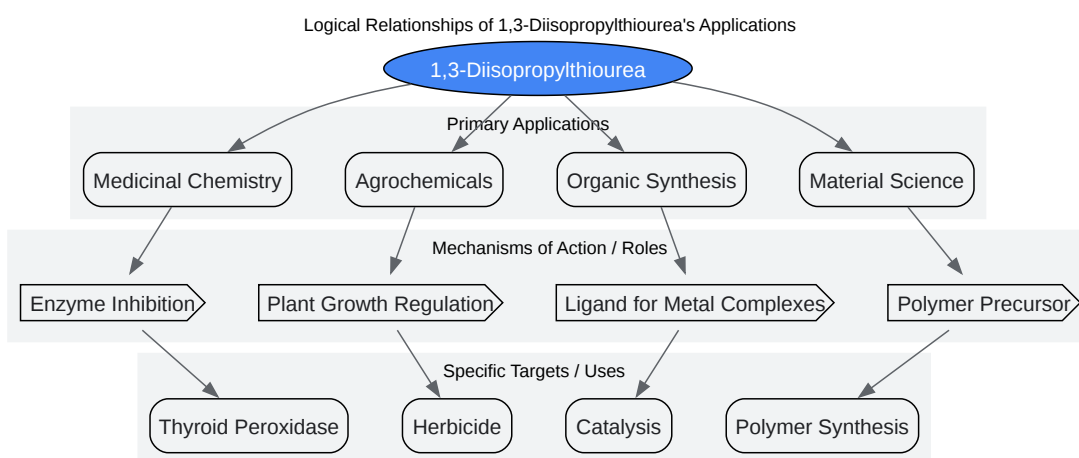
Materials:

- Seeds of monocotyledonous and dicotyledonous weeds (e.g., barnyard grass, crabgrass, pigweed, morning glory)
- Pots or trays with a suitable soil mixture
- 1,3-Diisopropylthiourea
- Acetone or another suitable solvent
- Tween-20 or other surfactant
- A commercial herbicide as a positive control

- Growth chamber or greenhouse with controlled temperature and light conditions

Procedure:

- Prepare a stock solution of 1,3-diisopropylthiourea in the chosen solvent.
- Prepare test solutions at various concentrations by diluting the stock solution with water containing a small amount of surfactant (e.g., 0.1% Tween-20).
- Fill pots or trays with the soil mixture and sow the seeds of the test weed species.
- Apply the test solutions evenly to the soil surface at a specified volume per unit area to achieve the desired application rates (e.g., in grams of active ingredient per hectare).
- Include a negative control (solvent and surfactant in water) and a positive control (commercial herbicide).
- Place the pots or trays in a growth chamber or greenhouse under optimal conditions for seed germination and plant growth.
- After a set period (e.g., 14-21 days), visually assess the herbicidal effect by comparing the germination and growth of the weeds in the treated pots to the negative control.
- The herbicidal activity can be rated on a scale (e.g., 0% = no effect, 100% = complete kill) or by measuring plant height and fresh/dry weight.



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Caption: Logical relationships of 1,3-diisopropylthiourea's applications.

Safety and Handling

1,3-Diisopropylthiourea is classified as a hazardous substance and should be handled with appropriate safety precautions.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled

Signal Word: Danger

Pictograms:

- GHS06 (Skull and Crossbones)
- GHS07 (Exclamation Mark)

Recommended Personal Protective Equipment (PPE)

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if ventilation is inadequate.

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place.

Conclusion

1,3-Diisopropylthiourea is a valuable chemical intermediate with established and potential applications in diverse fields of research and development. Its synthesis is well-documented, and its biological activities, particularly as an enzyme inhibitor, warrant further investigation. The experimental protocols provided in this guide serve as a foundation for researchers to explore the properties and applications of this compound. Adherence to strict safety protocols is essential when handling this chemical.

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